

# MRS4719 stability and proper storage conditions

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## Compound of Interest

Compound Name: MRS4719

Cat. No.: B12398848

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## Technical Support Center: MRS4719

This technical support center provides guidance on the stability and proper storage of **MRS4719**, a potent P2X4 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of the compound throughout their experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **MRS4719**?

For optimal stability, the solid form of **MRS4719** should be stored under specific temperature and light conditions. Recommendations from suppliers indicate a shelf life of over two years if stored properly.

Q2: What are the recommended storage conditions for **MRS4719** in solution?

Once dissolved, the stability of **MRS4719** can be maintained by adhering to the recommended storage temperatures for stock solutions.

Q3: How is **MRS4719** shipped, and is it stable upon arrival?

**MRS4719** is typically shipped at ambient temperatures as a non-hazardous chemical. It is considered stable for several weeks under standard shipping and customs timelines.

## Stability and Storage Conditions Summary

To ensure the longevity and efficacy of **MRS4719** in your research, please refer to the following storage recommendations. These conditions are critical for maintaining the compound's purity and activity.

Form	Storage Condition	Duration
Solid	Dry, dark at 0 - 4°C	Short-term (days to weeks)
Dry, dark at -20°C	Long-term (months to years)	
In DMSO	4°C	Up to 2 weeks
-80°C	Up to 6 months	

## Troubleshooting Guide

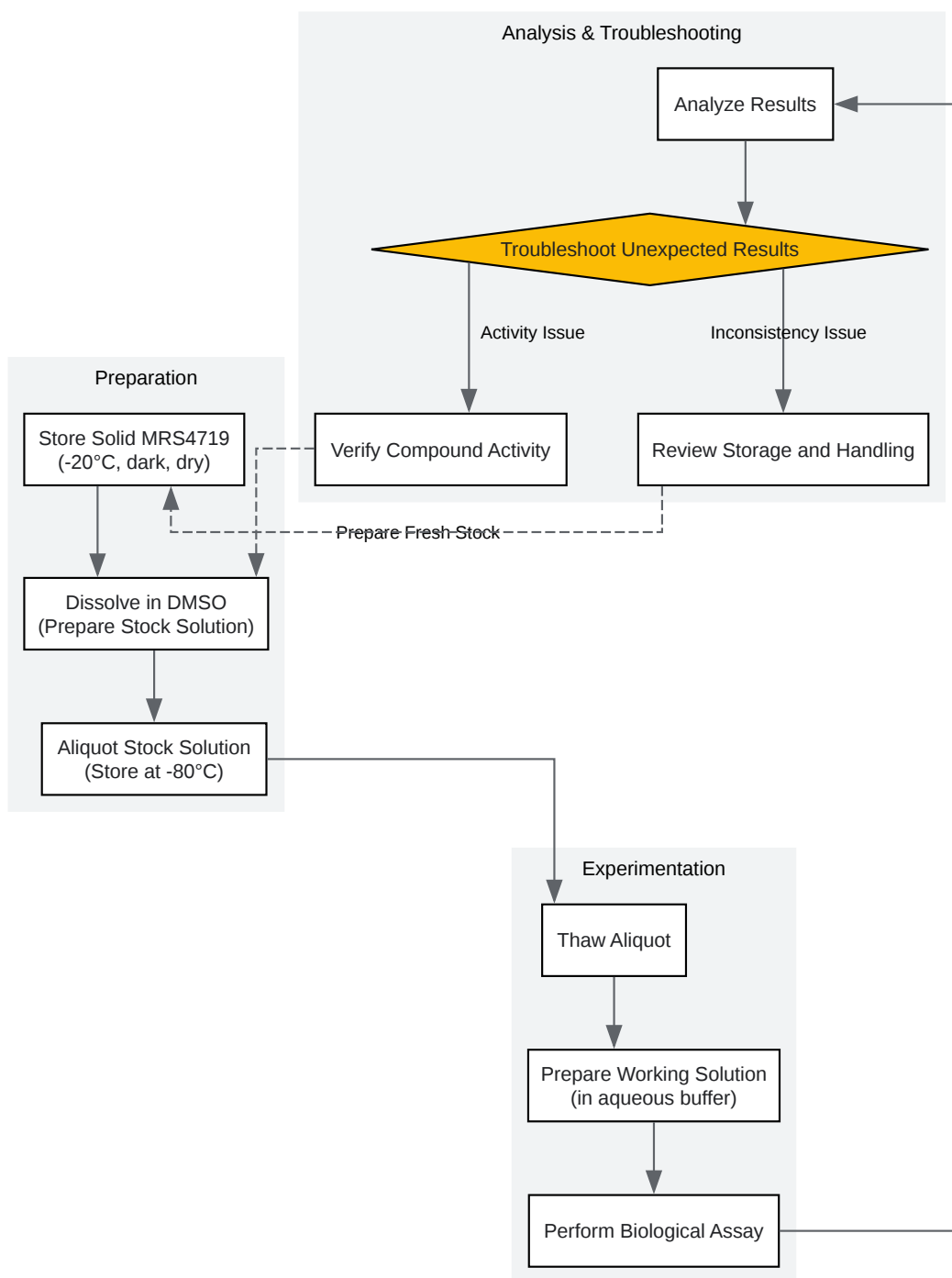
Encountering unexpected results can be a challenge. This guide addresses common issues that may arise during experiments with **MRS4719**.

Issue	Potential Cause	Recommended Action
Reduced or no biological activity	Improper storage leading to degradation.	Verify that the compound has been stored according to the recommended conditions. Prepare a fresh stock solution from solid material.
Multiple freeze-thaw cycles of stock solution.	Aliquot stock solutions upon initial preparation to minimize freeze-thaw cycles.	
Inconsistent results between experiments	Degradation of the compound in experimental buffer.	The stability of MRS4719 in various aqueous buffers has not been extensively reported. It is advisable to prepare fresh dilutions in your experimental buffer immediately before each experiment. Consider performing a pilot experiment to assess the compound's stability in your specific buffer system over the duration of your assay.
Photodegradation.	Protect solutions containing MRS4719 from light, especially during long incubations. Use amber vials or cover containers with aluminum foil.	

## Experimental Workflow and Logical Relationships

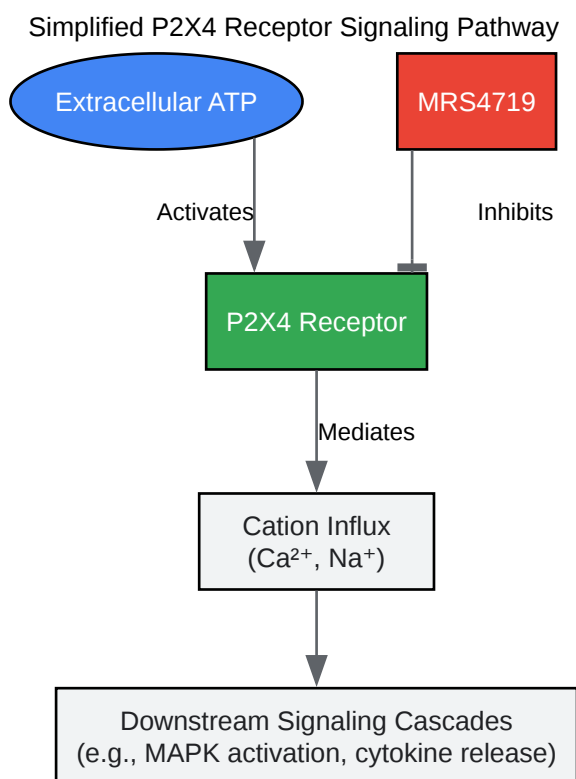
Understanding the experimental context is crucial for troubleshooting. The following diagram illustrates a typical workflow for investigating the effects of **MRS4719** and highlights key decision points related to its stability.

## Experimental Workflow and Stability Considerations for MRS4719

[Click to download full resolution via product page](#)Caption: Workflow for using **MRS4719**, highlighting stability checkpoints.

## Signaling Pathway Context

**MRS4719** is an antagonist of the P2X4 receptor, a ligand-gated ion channel. Understanding its place in the relevant signaling pathway is key to interpreting experimental outcomes.



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Caption: Inhibition of P2X4 receptor signaling by **MRS4719**.

- To cite this document: BenchChem. [MRS4719 stability and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12398848#mrs4719-stability-and-proper-storage-conditions\]](https://www.benchchem.com/product/b12398848#mrs4719-stability-and-proper-storage-conditions)

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